

Application Note: PhTX-433 Concentration Range for Patch-Clamp Electrophysiology

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Compound of Interest

Compound Name: Philanthotoxin-433 (TFA)

Cat. No.: B12299571

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Part 1: Executive Summary & Mechanism[1]

Philanthotoxin-433 (PhTX-433) is a polyamine toxin originally isolated from the venom of the Egyptian digger wasp, *Philanthus triangulum*.^{[1][2][3][4][5]} In modern electrophysiology, it serves as the "gold standard" pharmacological tool for identifying Calcium-Permeable AMPA Receptors (CP-AMPA Rs).^[1]

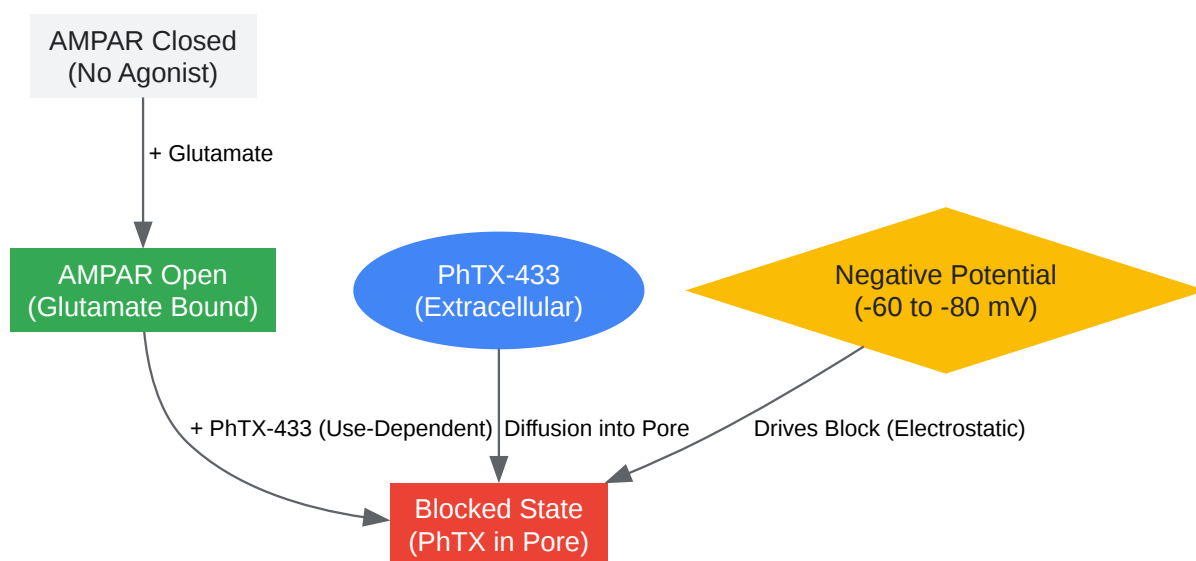
Unlike Calcium-Impermeable (CI-AMPA Rs) which contain the GluA2 subunit (edited at the Q/R site), CP-AMPA Rs lack GluA2.^[1] This structural difference exposes a negatively charged binding site within the channel pore, making CP-AMPA Rs highly susceptible to blockage by cationic polyamines like PhTX-433.^[1]

Mechanism of Action

PhTX-433 functions as a use-dependent, voltage-dependent open-channel blocker.^[1]

- **Open-Channel Block:** The toxin can only access its binding site deep within the pore when the channel is gated open by an agonist (Glutamate).

- **Voltage Dependence:** The positively charged polyamine tail is drawn into the pore at negative membrane potentials, causing block. At positive potentials, electrostatic repulsion relieves the block, resulting in a characteristic inwardly rectifying current-voltage (I-V) relationship.



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Caption: PhTX-433 requires channel opening (agonist) and negative membrane potential to access and occlude the pore.[1]

Part 2: Concentration Guidelines

The selectivity of PhTX-433 is concentration-dependent.[1] While it is a potent blocker of CP-AMPA receptors, high concentrations can lose specificity, affecting CI-AMPA receptors, NMDARs, and nAChRs.[1]

Recommended Concentration Ranges

For most patch-clamp applications aiming to discriminate CP-AMPA receptors in brain slices or culture:

Target Receptor	Recommended Conc.	IC50 (Approx.) ^{[3][4][5][6][7][8]}	Effect Description
CP-AMPA (GluA2-lacking)	1 - 10 μ M	30 - 100 nM	Primary Target. Near-complete block at -70 mV. ^[1]
CI-AMPA (GluA2-containing)	N/A	> 100 μ M	Resistant at 10 μ M. ^[1] Minimal block.
NMDAR	Avoid >10 μ M	~1 - 10 μ M	Moderate block. Co-apply APV if isolating AMPA. ^[9]
nAChR (, etc.)	Avoid >1 μ M	~12 nM - 1 μ M	Potent block. ^[1] Relevant for cholinergic circuits.

Strategic Selection

- The "Discriminator" Dose (10 μ M): This is the industry standard for confirming the presence of CP-AMPA receptors. At 10 μ M, if a synaptic current is reduced by >60-70%, it is predominantly mediated by CP-AMPA receptors.^[1]
- The "High Sensitivity" Dose (100 nM): For recombinant systems or highly pure CP-AMPA receptor populations, 100 nM is often sufficient for significant inhibition, demonstrating the high potency of the toxin.

Part 3: Experimental Protocol

A. Solution Preparation

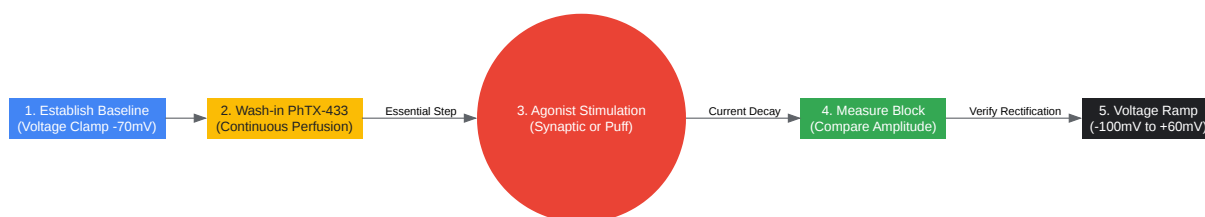
PhTX-433 has low solubility in neutral aqueous media and is best stored as a concentrated stock in DMSO.^[1]

- Stock Solution: Dissolve PhTX-433 in high-grade DMSO to a concentration of 10 mM or 50 mM.
- Storage: Aliquot into light-protective tubes (amber) and store at -20°C. Stable for >6 months.

- Working Solution: On the day of the experiment, dilute the stock into your Extracellular Solution (ACSF) to the final concentration (e.g., 10 μ M).
 - Note: Ensure final DMSO concentration is <0.1%.
 - Vortex vigorously to ensure dispersion.

B. Electrophysiology Workflow (Whole-Cell Patch Clamp)

Because PhTX-433 is an open-channel blocker, passive wash-in without stimulation will fail.^[1] You must activate the receptor to induce block.



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Caption: Workflow emphasizes that agonist stimulation (Step 3) is required during PhTX wash-in to facilitate block.

Step-by-Step Procedure:

- Baseline Recording:
 - Voltage clamp the cell at -70 mV.
 - Evoke EPSCs (electrical stimulation) or apply Glutamate puffs until a stable baseline amplitude is achieved (at least 5-10 mins).^[1]

- PhTX-433 Application:
 - Switch perfusion to ACSF containing 10 μ M PhTX-433.^[1]
 - Crucial: Continue evoking EPSCs/currents at a regular frequency (e.g., 0.1 Hz). You will observe a progressive decline in amplitude over 2-5 minutes as the toxin enters open channels.^[1]
- Verification of Block:
 - Once the amplitude stabilizes (blocked state), measure the % inhibition.
 - Calculation:

^[1]
- Voltage Ramp (Rectification Check):
 - Apply a voltage ramp from -100 mV to +60 mV (100-200 ms duration).
 - Result: CP-AMPA receptors blocked by PhTX-433 will show a "J-shaped" I-V curve.^[1] The current will be small at negative potentials (blocked) but will recover at positive potentials (relief of block).
- Washout:
 - Switch back to control ACSF.
 - Continue stimulation. Washout is slow and may require repeated channel openings to clear the toxin.

Part 4: Data Analysis & Interpretation^{[1][10][11]}

Rectification Index (RI)

The Rectification Index is the standard metric for quantifying polyamine block.

^[1]

- Linear I-V ($RI \sim 1.0$): Indicates CI-AMPA receptors (GluA2-containing).[1]
- Rectifying I-V ($RI < 0.5$): Indicates CP-AMPA receptors (GluA2-lacking).[1]
- Effect of PhTX-433: In the presence of PhTX, the RI of a CP-AMPA mediated current will drop significantly closer to 0, or the inward current at -70mV will simply vanish, making the calculation dependent on the remaining current.

Troubleshooting

- Issue: No block observed.
 - Cause: Did you stimulate the cell during wash-in?
 - Fix: Increase stimulation frequency slightly during wash-in to open channels.
 - Cause: The receptors might be GluA2-containing (CI-AMPA receptors).[1]
- Issue: Slow Washout.
 - Cause: PhTX-433 is a "sticky" molecule with high affinity.[1]
 - Fix: Use a "scavenger" protocol with high-concentration glutamate pulses to force channels open and facilitate toxin exit.[1]

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